

Application Notes and Protocols: Preparation of BMS-566394 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-566394

Cat. No.: B15590412

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **BMS-566394** in dimethyl sulfoxide (DMSO). **BMS-566394** is a potent and selective inhibitor of TNF- α converting enzyme (TACE), a key enzyme in the production of tumor necrosis factor-alpha (TNF- α).^{[1][2]} Proper preparation of a stock solution is critical for accurate and reproducible experimental results in downstream applications. This guide summarizes the key physicochemical properties of **BMS-566394** and outlines a step-by-step procedure for its dissolution in DMSO.

Physicochemical Properties and Storage

A summary of the essential data for **BMS-566394** is presented in the table below. This information is critical for calculating the required mass of the compound to achieve a desired stock solution concentration.

Parameter	Value	Source
Molecular Weight	462.43 g/mol	[2]
Chemical Formula	C ₂₂ H ₂₁ F ₃ N ₄ O ₄	[1][2]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO	[2]
Storage (Powder)	-20°C for long term (months to years) or 0-4°C for short term (days to weeks)	[2]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month.	[1]

Experimental Protocol: Preparation of a 10 mM BMS-566394 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-566394** in DMSO. This concentration is a common starting point for many in vitro experiments. Adjust the calculations accordingly for a different desired concentration.

Materials:

- **BMS-566394** powder
- Anhydrous or molecular sieve-dried dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **BMS-566394** and DMSO in a well-ventilated area or a chemical fume hood.
- Calculate the Required Mass of **BMS-566394**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

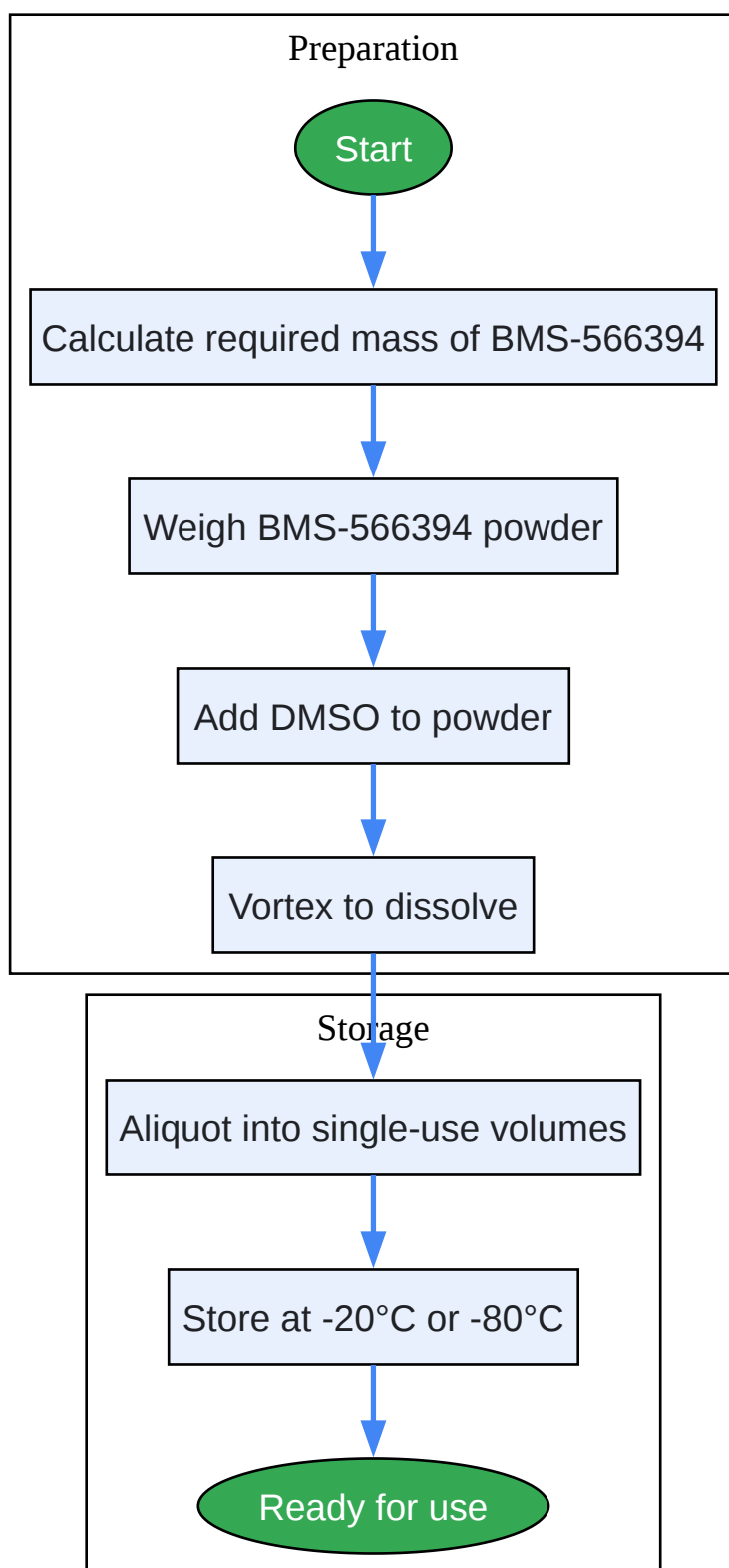
For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 462.43 \text{ g/mol} \times 1000 \text{ mg/g} = 4.62 \text{ mg}$

- Weighing **BMS-566394**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated mass (e.g., 4.62 mg) of **BMS-566394** powder and add it to the tube.
- Adding DMSO:
 - Add the desired volume of DMSO (e.g., 1 mL) to the tube containing the **BMS-566394** powder.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, gentle warming in a 37°C water bath can be used to aid dissolution.
- Aliquoting and Storage:

- Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Workflow and Signaling Pathway Diagrams

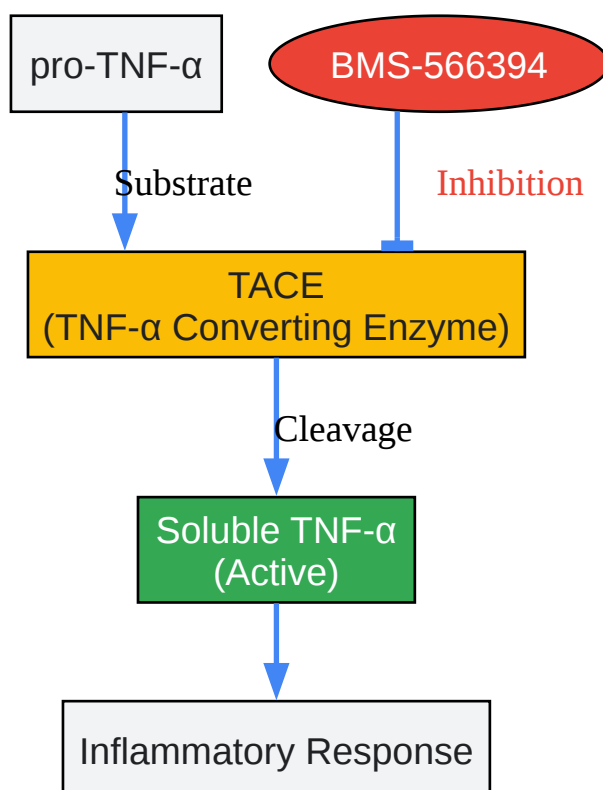
Workflow for **BMS-566394** Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing a **BMS-566394** stock solution in DMSO.

BMS-566394 Mechanism of Action



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Caption: The inhibitory effect of **BMS-566394** on the TACE-mediated cleavage of pro-TNF- α .

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References

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